

A Comprehensive Technical Guide to the Safe Handling of 2,5-Dimethylpyrazine-d3

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Compound of Interest

Compound Name: 2,5-Dimethylpyrazine-d3

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This guide provides an in-depth overview of the safety and handling guidelines for **2,5-Dimethylpyrazine-d3**. The information presented is primarily based on the non-deuterated form, 2,5-Dimethylpyrazine, and should be considered highly relevant for its deuterated analog due to their chemical similarities. However, it is always recommended to consult the specific Safety Data Sheet (SDS) for **2,5-Dimethylpyrazine-d3** when available.

Hazard Identification and Classification

2,5-Dimethylpyrazine is classified as a combustible liquid that is harmful if swallowed and causes skin and serious eye irritation.[\[1\]](#) It may also cause respiratory irritation.[\[1\]\[2\]](#)

GHS Classification:

- Flammable liquids (Category 4)[\[1\]\[3\]](#)
- Acute toxicity, oral (Category 4)[\[1\]\[3\]](#)
- Skin irritation (Category 2)[\[1\]\[3\]](#)
- Eye irritation (Category 2A)[\[1\]\[3\]](#)
- Specific target organ toxicity- single exposure (Category 3), Respiratory system[\[1\]\[2\]\[3\]](#)

Hazard Statements:

- H227: Combustible liquid[1]
- H302: Harmful if swallowed[1]
- H315: Causes skin irritation[1]
- H319: Causes serious eye irritation[1]
- H335: May cause respiratory irritation[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of 2,5-Dimethylpyrazine is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₆ H ₈ N ₂	[3][4]
Molecular Weight	108.14 g/mol	[3][5]
Appearance	Colorless to pale yellow liquid	[2][5]
Odor	Roasted peanuts or coffee-like	[5]
Boiling Point	155 °C at 760 mmHg	[2][6]
Flash Point	63 °C (145.4 °F) - closed cup	[2]
Density	0.99 g/cm ³ at 25 °C	[2]
Solubility in Water	Miscible	[6]
Vapor Density	3.7	[2][6]

Exposure Controls and Personal Protection

Currently, there are no established occupational exposure limits (OSHA PEL, NIOSH REL, ACGIH TLV) for 2,5-Dimethylpyrazine.[7] Therefore, it is crucial to handle this chemical with

adequate engineering controls and personal protective equipment to minimize exposure.

Engineering Controls:

- Use only in a well-ventilated area.[2][7]
- Facilities should be equipped with an eyewash fountain.[7]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or a face shield.[1][7]
- Skin Protection: Wear protective gloves. Inspect gloves prior to use and dispose of contaminated gloves after use.[1][7]
- Body Protection: Wear suitable protective clothing.[7]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.[1]

Handling and Storage

Precautions for Safe Handling:

- Avoid contact with skin, eyes, and clothing.[3][7]
- Avoid inhalation of vapor or mist.[1][3]
- Wash hands thoroughly after handling.[2][7]
- Keep away from sources of ignition - No smoking.[2][3]
- Take measures to prevent the buildup of electrostatic charge.[1][3]
- Do not eat, drink, or smoke when using this product.[2][7]

Conditions for Safe Storage:

- Store in a tightly-closed container in a cool, dry, and well-ventilated area.[3][7]

- Keep away from incompatible substances such as strong oxidizing agents.[2]
- Store locked up.[2][3]

First-Aid Measures

In case of exposure, follow these first-aid measures and seek medical attention.

Exposure Route	First-Aid Measures	Reference
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.	[3][7]
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes.	[7]
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes.	[7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.	[1][3]

Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][3]
- Specific Hazards: Emits toxic fumes under fire conditions, including carbon oxides and nitrogen oxides.[3]

- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.
[\[1\]](#)[\[3\]](#)

Accidental Release Measures:

- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation and remove all sources of ignition.[\[1\]](#)[\[3\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[1\]](#)
- Methods for Cleaning Up: Soak up with inert absorbent material and dispose of as hazardous waste in a suitable, closed container.[\[1\]](#)

Toxicological Information

The toxicological properties of 2,5-Dimethylpyrazine have not been fully investigated.[\[2\]](#) One study reported an oral LD50 value of 1000 mg/kg of body weight in rats, indicating moderate to low acute oral systemic toxicity.[\[8\]](#) No components of this product at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC, ACGIH, NTP, or OSHA.[\[1\]](#)[\[3\]](#)

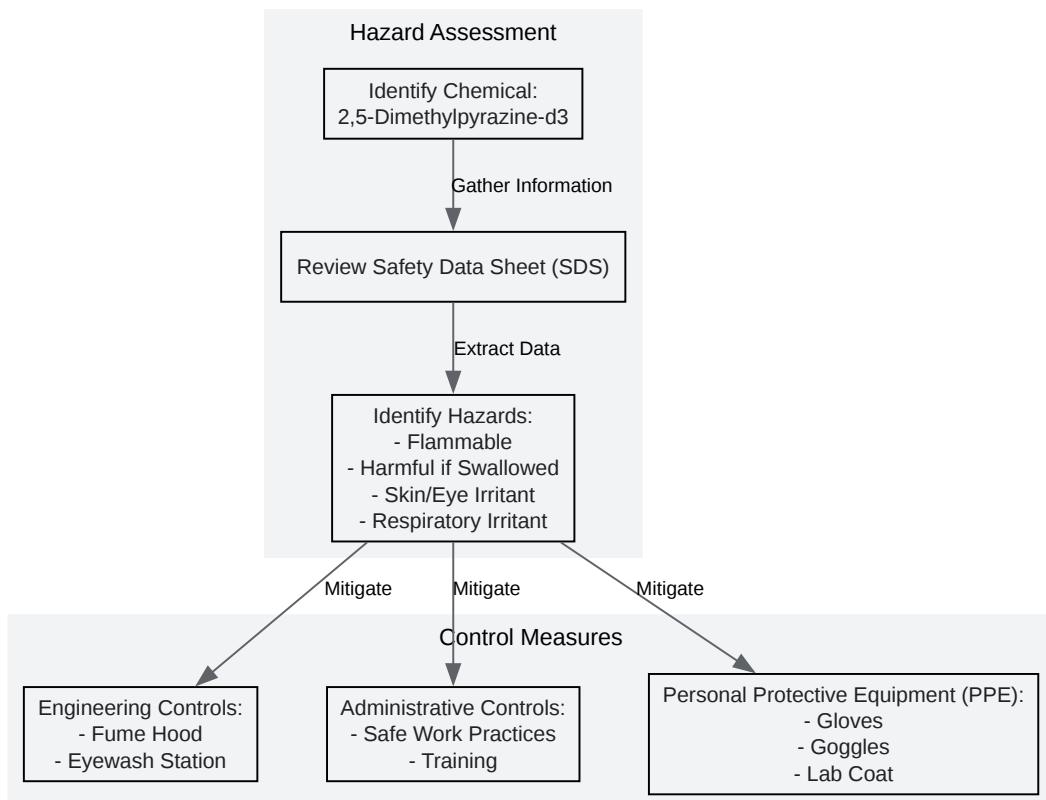
Experimental Protocols

Detailed experimental protocols for the safety assessment of **2,5-Dimethylpyrazine-d3** are not readily available in the public domain. The toxicological data cited is from a single study with limited methodological detail provided in the search results. Researchers should develop and validate their own experimental protocols for safety and toxicological assessment based on established guidelines from regulatory bodies such as the OECD.

Visualizations

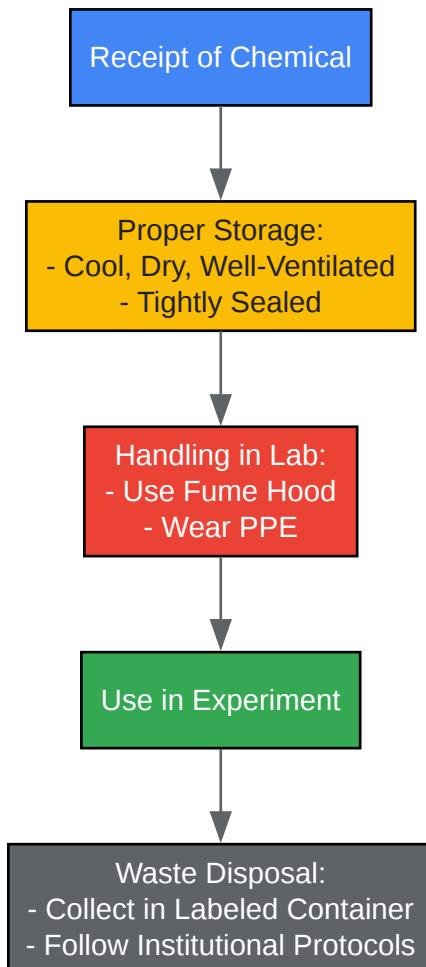
The following diagrams illustrate key safety and handling workflows.

Figure 1: Hazard Identification and Control Workflow

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Caption: Figure 1: Hazard Identification and Control Workflow

Figure 2: General Safe Handling Workflow

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